

Application Notes and Protocols: Western Blot Analysis of Huntingtin Protein Following Branaplam Treatment

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Huntington's disease (HD) is an autosomal dominant neurodegenerative disorder caused by a CAG trinucleotide repeat expansion in the first exon of the huntingtin (HTT) gene. This mutation results in an expanded polyglutamine (polyQ) tract in the huntingtin protein (HTT), leading to protein misfolding, aggregation, and neuronal toxicity. A promising therapeutic strategy for HD is the reduction of mutant huntingtin (mHTT) protein levels.

Branaplam (LMI070) is a small molecule splicing modulator initially developed for spinal muscular atrophy (SMA).[1][2] It has been repurposed for HD after being found to lower HTT protein levels.[1][2] Branaplam modifies the pre-mRNA splicing of the HTT gene, promoting the inclusion of a cryptic or "pseudoexon" containing a premature termination codon.[3][4][5] This altered mRNA is then targeted for degradation through the nonsense-mediated decay (NMD) pathway, ultimately leading to a reduction in the levels of both wild-type and mutant huntingtin proteins.[6][7] Studies have shown that branaplam can reduce total and mutant HTT protein levels in a dose-dependent manner in various cell models, including patient-derived fibroblasts and induced pluripotent stem cell (iPSC)-derived neurons, with an IC50 often below 10 nM.[3][8][9]

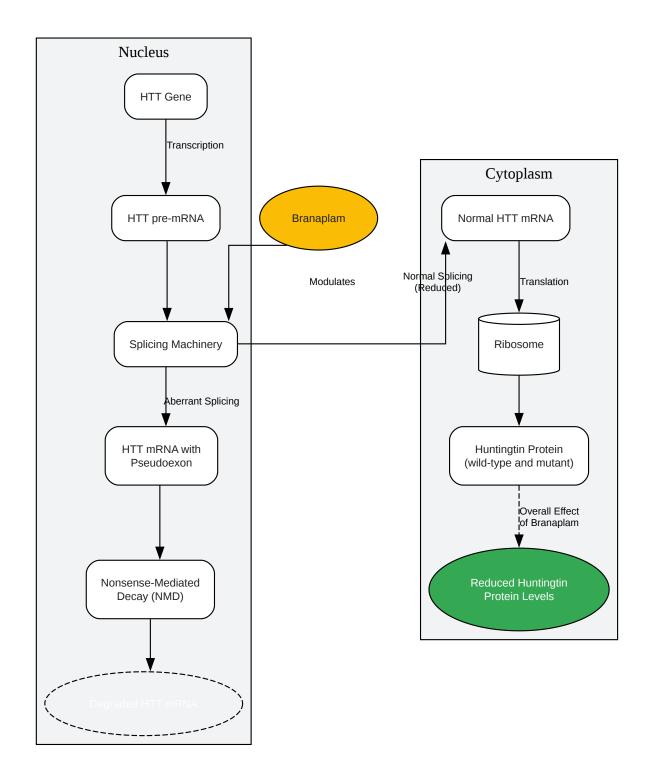


Western blotting is a fundamental technique to quantify the reduction of HTT protein levels following **branaplam** treatment. Due to the large size of the full-length huntingtin protein (~350 kDa), this protocol requires specific optimization for successful detection and analysis.

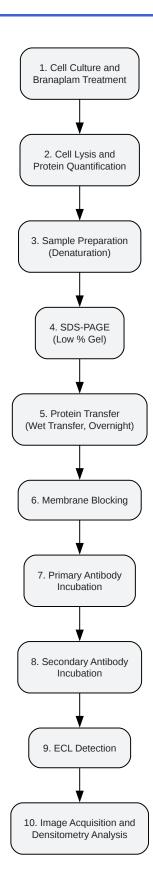
Mechanism of Action of Branaplam on Huntingtin Protein Expression

The following diagram illustrates the proposed mechanism by which **branaplam** leads to the reduction of huntingtin protein levels.









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